Application Note: S-Methyl Propanethioate as a Reference Standard in Analytical Chemistry

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Compound of Interest	
Compound Name:	*S-Methyl propanethioate*
CAS No.:	*5925-75-7*
Cat. No.:	*B1584174*

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Introduction: The Significance of **S-Methyl Propanethioate** in Volatile Sulfur Compound Analysis

S-Methyl propanethioate (CAS No. 5925-75-7) is a thioester, an organosulfur compound analogous to a carboxylate ester where a sulfur atom replaces the linking oxygen.[1] Thioesters are pivotal intermediates in various biochemical pathways, notably in the metabolism of lipids where they serve as acyl carriers.[2] In the realm of analytical chemistry, **S-Methyl propanethioate** is a volatile sulfur compound (VSC) recognized for its distinct fruity, milky, and sulfurous aroma.[3][4][5] This volatility and characteristic profile make it an indispensable reference standard for the identification and quantification of VSCs in diverse matrices, including food and beverages, environmental samples, and consumer products.

The accurate measurement of VSCs is critical as they significantly impact the sensory properties of products, often at very low concentrations (ppb levels).[6][7][8] Establishing robust analytical methods requires high-purity, well-characterized reference standards to ensure the reliability and accuracy of results. This guide provides a comprehensive overview of the

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physicochemical properties of **S-Methyl propanethioate** and details validated protocols for its use in quantitative and qualitative analytical workflows.

Physicochemical Properties of S-Methyl Propanethioate

A thorough understanding of the analyte's properties is fundamental to method development. Key characteristics are summarized below.

Property	Value	Source
CAS Number	5925-75-7	[3][9]
Molecular Formula	C_4H_8OS	[3][9]
Molecular Weight	104.17 g/mol	[3][9][10]
Appearance	Colorless liquid	[3][6]
Boiling Point	~120 °C at 760 mmHg	[3]
Flash Point	~26.1 °C (79 °F)	[6]
Solubility	Slightly soluble in water; Soluble in alcohol	[3][4]
Refractive Index	1.458 - 1.465 @ 20 °C	[3][6]

Causality Insight: The compound's high volatility (boiling point 120 °C) and thermal stability make it an ideal candidate for analysis by Gas Chromatography (GC), a technique that relies on the vaporization of analytes for separation.[11] Its solubility in common organic solvents like ethanol simplifies the preparation of accurate standard solutions.

Protocol 1: Quantitative Analysis by Gas Chromatography with Flame Ionization Detection (GC-FID)

This protocol outlines the use of **S-Methyl propanethioate** as an external reference standard for creating a calibration curve to quantify volatile sulfur compounds in a sample matrix. The internal standard method, which involves adding a known amount of a different, non-interfering

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compound to all samples and standards, is another valid approach to correct for variations in injection volume and instrument response.[12]

Principle of Quantification

Gas Chromatography separates volatile compounds based on their partitioning between a stationary phase (the column) and a mobile phase (a carrier gas). The Flame Ionization Detector (FID) generates a current proportional to the amount of combustible organic material passing through it. By injecting standards of known concentrations, a calibration curve of detector response (peak area) versus concentration can be constructed. This curve is then used to determine the concentration of the analyte in unknown samples.

Experimental Workflow

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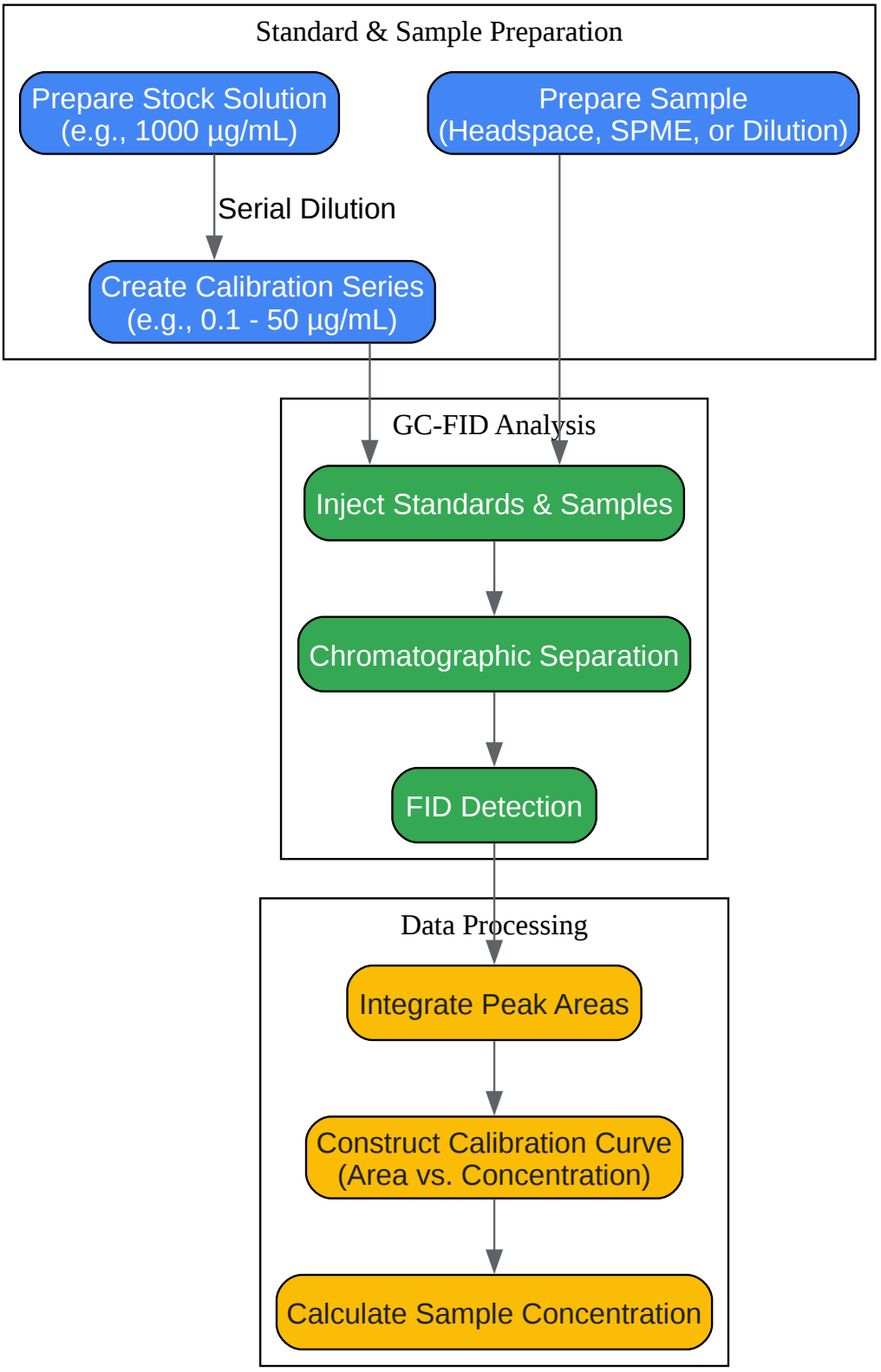

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Caption: Workflow for quantitative analysis using GC-FID.

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Step-by-Step Methodology

A. Preparation of Standard Solutions:

- Stock Solution (1000 µg/mL): Accurately weigh ~10 mg of high-purity **S-Methyl propanethioate** reference standard into a 10 mL Class A volumetric flask. Record the exact weight. Dissolve and dilute to the mark with an appropriate solvent (e.g., Methanol or Ethanol). This solution must be stored in an airtight container at ≤ 4°C.[13]
    - Expertise Note: Due to the volatility and strong odor of thioesters, all weighing and dilutions should be performed in a well-ventilated fume hood. The use of volumetric flasks ensures the accuracy required for a quantitative standard.
- Calibration Standards: Perform serial dilutions of the stock solution to prepare a series of at least five calibration standards. A typical concentration range for VSC analysis might be 0.1, 1, 5, 10, and 50 µg/mL.[7]

B. GC-FID Instrumentation and Parameters: The following table provides a starting point for method development. Parameters should be optimized for the specific instrument and application.

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Parameter	Recommended Setting	Rationale
GC System	Agilent 7890A or equivalent	Standard instrument for robust volatile analysis.
Column	HP-5 (non-polar) or Supelcowax-10 (polar)	Selection depends on the matrix and target analytes. The NIST WebBook lists Kovats retention indices for S-Methyl propanethioate on both polar (1130-1131) and non-polar (785) phases, confirming its suitability for both.[9]
Column Dimensions	30 m x 0.25 mm ID x 0.25 µm film	Standard dimensions providing good resolution and capacity.
Carrier Gas	Helium or Hydrogen	Inert mobile phase.
Inlet Temperature	250 °C	Ensures rapid and complete vaporization of the analyte.
Oven Program	40 °C (hold 2 min), ramp 10 °C/min to 220 °C (hold 5 min)	A temperature ramp is essential for separating compounds with different boiling points. This program should be optimized to ensure baseline separation of the target analyte from matrix interferences.
Detector	FID at 280 °C	Higher temperature prevents condensation of analytes in the detector.
Injection Volume	1 µL (Split or Splitless)	Split injection is used for higher concentrations to avoid column overload, while splitless is preferred for trace analysis to maximize sensitivity.

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C. Data Analysis and Validation:

- Inject the calibration standards from lowest to highest concentration, followed by the unknown samples.
- Integrate the peak area corresponding to the retention time of **S-Methyl propanethioate**.
- Plot the peak area (y-axis) against the concentration (x-axis) for the standards.
- Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2).
    - Trustworthiness: For a reliable calibration, the R^2 value should be ≥ 0.995. This demonstrates a strong linear relationship between concentration and instrument response, which is a cornerstone of a self-validating system.
- Calculate the concentration of the analyte in the samples using the regression equation.

Protocol 2: Identification and Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

While GC-FID provides excellent quantitative data, it cannot definitively identify a compound. GC-MS is the gold standard for structural confirmation.

Principle of Identification

In GC-MS, the column effluent is directed into a mass spectrometer. The molecules are ionized (typically by Electron Ionization - EI), which causes them to fragment in a predictable and reproducible pattern. This fragmentation pattern, or mass spectrum, serves as a chemical "fingerprint." By comparing the mass spectrum of an unknown peak to the spectrum of the **S-Methyl propanethioate** reference standard, a highly confident identification can be made.

Experimental Workflow

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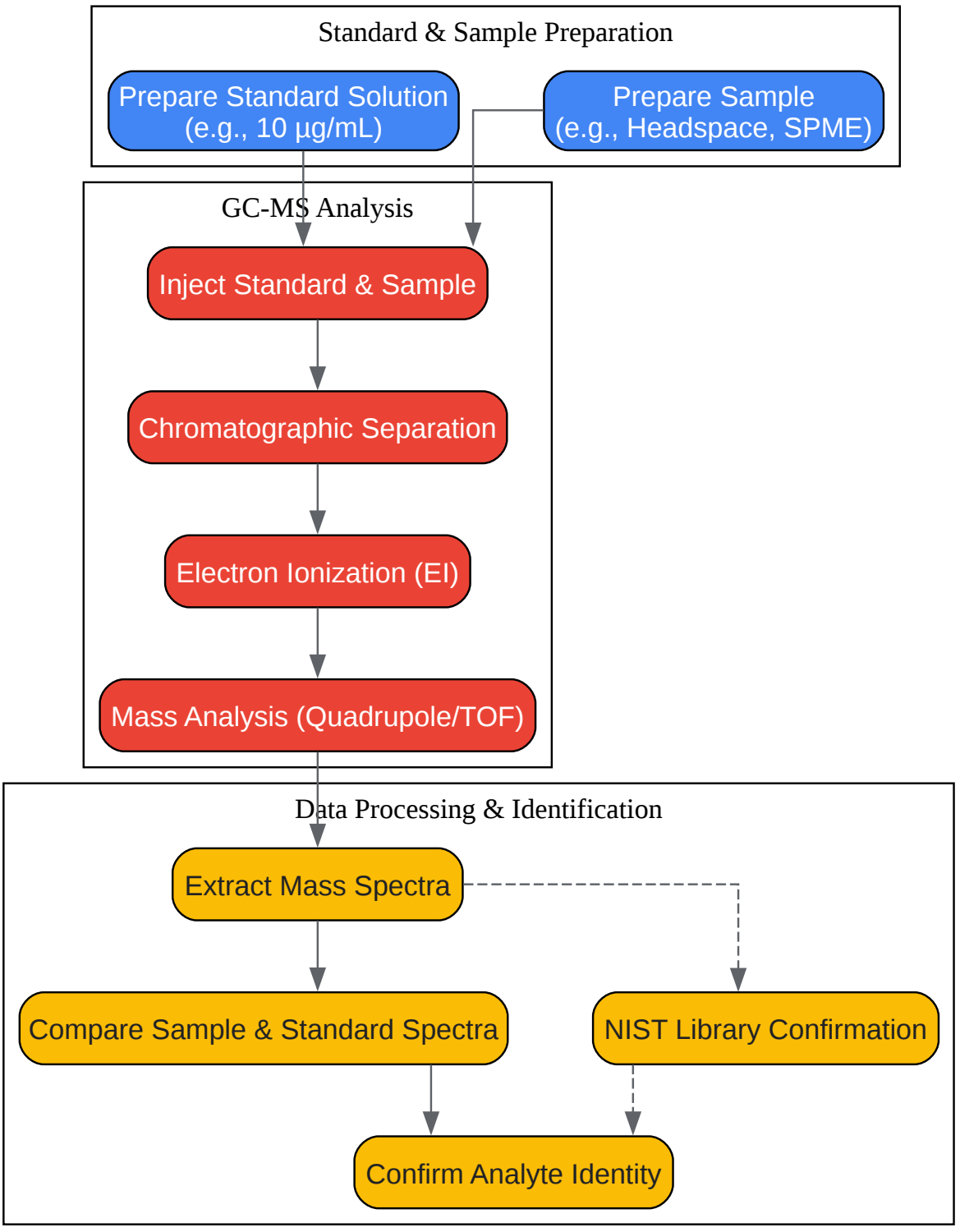

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Caption: Workflow for qualitative analysis using GC-MS.

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Step-by-Step Methodology

A. Standard and Sample Preparation:

- Prepare a mid-range concentration standard of **S-Methyl propanethioate** (e.g., 10 µg/mL) in a suitable solvent.
- Prepare the sample using an appropriate technique such as headspace, SPME, or solvent extraction to isolate volatile components.[11][14]

B. GC-MS Instrumentation and Parameters:

- GC Method: Use the same GC parameters (column, oven program, etc.) as developed for the GC-FID analysis to ensure comparable retention times.
- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV. This is the standard energy for EI, which produces reproducible fragmentation and allows for comparison with established spectral libraries like NIST.[9]
  - Mass Range: Scan from m/z 25 to 200. This range will cover the molecular ion (m/z 104.17) and all significant fragments.[3][9]
  - Source Temperature: ~230 °C
  - Quadrupole Temperature: ~150 °C

C. Data Analysis and Identification:

- Run the **S-Methyl propanethioate** standard to obtain its reference retention time and mass spectrum.
- Run the sample and identify the peak at the corresponding retention time.
- Extract the mass spectrum for the peak of interest from the sample run.

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- Compare the sample spectrum with the reference standard spectrum. Key identifying ions for **S-Methyl propanethioate** include m/z 29 ($C_2H_5^+$), 57 ($C_2H_5CO^+$), and the molecular ion at m/z 104.[3]
    - Authoritative Grounding: The identification is considered confirmed when the retention times match and the relative abundances of the major ions in the sample spectrum are within acceptable tolerance (e.g., ±10%) of the reference standard spectrum. Further confidence is gained by matching against the NIST Mass Spectral Library.[9]

Method Validation and Quality Control

Any analytical method employing a reference standard must be validated to ensure it is fit for purpose.[15][16]

Validation Parameter	Acceptance Criteria	Purpose
Linearity	$R^2 \geq 0.995$ over the intended range.	Demonstrates that the instrument response is proportional to the analyte concentration.
Accuracy	80-120% recovery in spiked matrix samples.	Measures the closeness of the experimental value to the true value.
Precision (RSD)	≤ 15% for repeatability (intra-day) and intermediate precision (inter-day).	Assesses the degree of scatter between a series of measurements.[15]
Limit of Quantitation (LOQ)	The lowest concentration on the calibration curve that meets accuracy and precision criteria.	Defines the lowest amount of analyte that can be reliably quantified.[15]
Specificity	No interfering peaks at the retention time of the analyte in a blank matrix.	Ensures the detector signal is only from the analyte of interest.

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